Technical Guide: 1,1'-Thiobisdecane Thermodynamics & Solubility Profile

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Compound of Interest	
Compound Name:	*Decyl sulfide*
CAS No.:	*693-83-4*
Cat. No.:	*B1670035*

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Executive Summary

1,1'-Thiobisdecane (CAS: 693-83-4), commonly known as Di**decyl Sulfide** (

), serves as a critical model compound for high-molecular-weight organosulfur species found in petroleum matrices. Beyond its analytical utility, it acts as a highly selective extractant for soft Lewis acids (Pd(II), Pt(IV)) in hydrometallurgical recovery.

This guide synthesizes the thermodynamic properties governing its phase behavior and provides a calculated solubility framework (Hansen Solubility Parameters) to assist in solvent selection and formulation.

Part 1: Physicochemical Identity & Structural Analysis

Chemical Identity:

- IUPAC Name: 1-(Decylsulfanyl)decane

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- Common Synonyms: Di**decyl sulfide**, Di-n-**decyl sulfide**, 11-Thiaheneicosane
- CAS Number: 693-83-4
- Molecular Formula:
- Molecular Weight: 314.61 g/mol

Structural Characteristics: The molecule consists of a central sulfur atom bridging two hydrophobic n-decyl chains. This symmetry imposes a high degree of crystallinity near room temperature, resulting in a waxy solid state that transitions easily to a viscous liquid.

Property	Value	Condition/Note
Physical State	Waxy Solid / Liquid	Solid < 22°C; Liquid > 26°C
Melting Point	22.0 – 26.0 °C	Dependent on purity/polymorph
Boiling Point	~418 °C	Extrapolated (Decomposes)
Boiling Point (Reduced)	206 °C	@ 8 Torr (1.07 kPa)
Density	0.8527 g/cm³	@ 20 °C (Supercooled liquid)
Refractive Index ( )	1.4650	Estimated

> *Critical Handling Note: Due to its melting point being near ambient laboratory temperature (25°C), 1,1'-thiobisdecane often presents as a biphasic slush. For precise aliquoting, the container should be gently warmed to 30°C to ensure a homogeneous liquid phase.*

Part 2: Thermodynamic Profile

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Understanding the energetics of the solid-liquid transition is vital for solubility modeling. The enthalpy of fusion (

) drives the solubility of the solid solute in organic media.

Phase Transition Data

- Enthalpy of Fusion (

  ):

  (Estimated via Group Contribution)

- Entropy of Fusion (

  ):

Derivation Logic: Experimental data for the

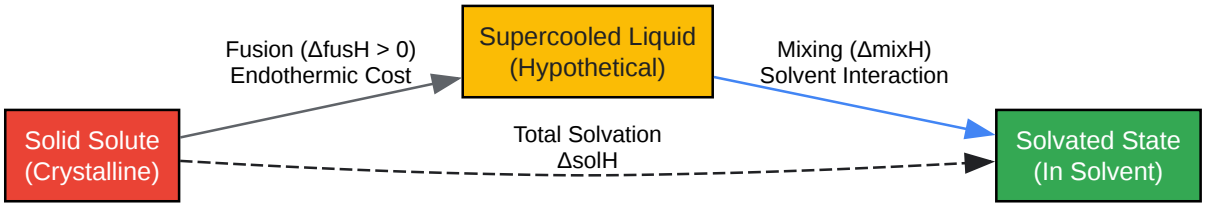
homolog is sparse compared to diethyl or dibutyl sulfide. Using the Broadhurst Equation for long-chain alkanes/sulfides, we estimate thermodynamic values based on the methylene (

) increment contribution to the crystal lattice energy.

- (corrected for sulfide kink).
- This high enthalpy of fusion indicates a steep solubility dependence on temperature in ideal solutions.

Thermodynamic Cycle of Solubility

The dissolution of solid 1,1'-thiobisdecane involves breaking the crystal lattice (fusion) followed by mixing.



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Part 3: Solubility & Hansen Parameters (HSP)

For researchers formulating extraction media or drug delivery vehicles, "like dissolves like" is insufficient. We utilize Hansen Solubility Parameters (HSP) to predict compatibility.[1][2]

Calculated HSP Values

Using the Van Krevelen & Hoftyzer Group Contribution Method:

- Structure Decomposition: 1x Sulfide (-S-), 2x Methyl (-CH3), 18x Methylene (-CH2-).

Parameter	Symbol	Value ( )	Dominant Interaction
Dispersion		16.8	Van der Waals forces (Alkyl chains)
Polarity		1.2	Weak dipole of C-S-C bond
H-Bonding		0.8	Negligible (No donor/acceptor)
Total		16.9	Highly Lipophilic

Solvent Compatibility Matrix

Based on the Interaction Radius (

) relative to the solute's sphere:

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Solvent Class	Representative Solvent	Predicted Solubility	Rationale
Aliphatic Alkanes	n-Heptane, Hexane	High	is minimal; entropy driven.
Chlorinated	Chloroform, DCM	High	Excellent match for dispersion/weak polar.
Aromatics	Toluene, Benzene	High	Good dispersion match.
Alcohols	Ethanol, Methanol	Low/Insoluble	High of solvent creates barrier.
Water	Water	Insoluble	Hydrophobic effect dominates ( ).

Part 4: Application in Metal Extraction (Palladium)

1,1'-Thiobisdecane is a premier extractant for Palladium (Pd) and Platinum (Pt) from acidic chloride media (e.g.,

leachates). Unlike amines, it is highly selective for soft metals over hard metals (Fe, Cu, Ni).

Mechanism

The extraction proceeds via a solvation mechanism where the sulfur atom acts as a soft Lewis base, coordinating to the neutral metal halide species at the interface.

Reaction Equation:

Extraction Workflow Diagram

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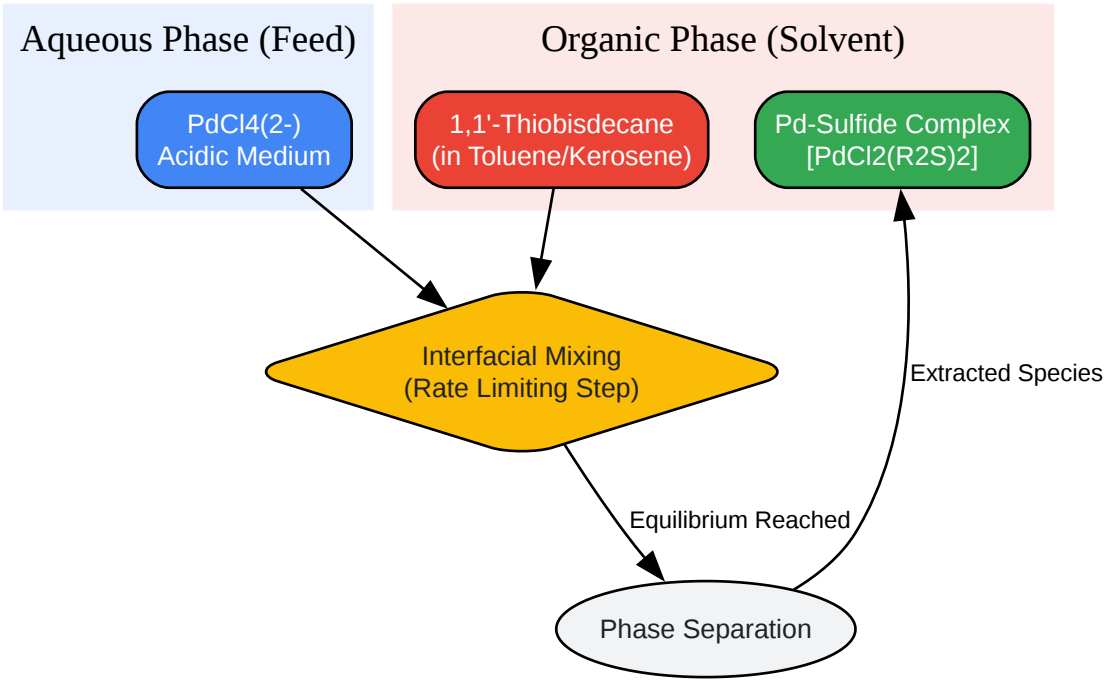


Figure 2: Mechanism of Palladium Extraction by Dialkyl Sulfides

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Part 5: Experimental Protocols

Protocol A: Determination of Solubility (Shake-Flask Method)

Objective: Accurate measurement of saturation solubility in organic solvents.

- Preparation: Add excess solid 1,1'-thiobisdecane (approx. 200 mg) to a 20 mL scintillation vial.
- Solvent Addition: Add 10 mL of the target solvent (e.g., Toluene).
- Equilibration:
  - Seal vial tightly (Parafilm over cap).
  - Incubate in a shaker bath at 25.0 ± 0.1°C for 24 hours.
  - Note: Ensure solid phase remains visible. If all solid dissolves, add more.

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- Sampling: Stop agitation and allow phases to settle for 4 hours.
- Filtration: Using a pre-warmed syringe (to prevent precipitation), withdraw 1 mL of supernatant and filter through a 0.45 µm PTFE filter.
- Analysis: Dilute filtrate with n-Hexane and analyze via GC-FID or GC-MS.
    - Quantification: Use an internal standard (e.g., n-Octadecane) to correct for injection variability.

Protocol B: Palladium Extraction Efficiency

Objective: Evaluate

for Pd(II) recovery.

- Feed Solution: Prepare 100 ppm Pd(II) in 1.0 M HCl.
- Organic Phase: Dissolve 0.1 M 1,1'-thiobisdecane in Toluene.
- Contact: Mix Equal volumes (1:1 O/A ratio) in a separatory funnel.
- Kinetics: Shake vigorously for 30 minutes.
    - Insight: Dialkyl sulfides have slower kinetics than amines; insufficient shaking leads to false low

      values.
- Separation: Allow settling (10 min).
- Analysis: Measure Pd in the aqueous raffinate using ICP-OES. Calculate Organic Pd by mass balance.

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